

Liquid chromatography-mass spectrometry (LC-MS) analysis of Lonchocarpic acid.

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Compound of Interest

Compound Name: *Lonchocarpic acid*

Cat. No.: *B608628*

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Application Notes & Protocols for LC-MS Analysis of Lonchocarpic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lonchocarpic acid, a prenylated isoflavonoid, is a natural product found in plants of the *Lonchocarpus* genus.^[1] Isoflavonoids are a class of polyphenolic compounds that have garnered significant interest in the scientific community due to their diverse biological activities. Prenylated flavonoids, in particular, often exhibit enhanced bioactivity, including cytotoxic and antimicrobial properties.^[2] The lipophilic prenyl group can facilitate interaction with cellular membranes, potentially contributing to their biological effects.

This document provides a detailed protocol for the qualitative and quantitative analysis of **Lonchocarpic acid** using Liquid Chromatography-Mass Spectrometry (LC-MS). The methodologies outlined are intended to serve as a comprehensive guide for researchers in natural product chemistry, pharmacology, and drug development who are investigating **Lonchocarpic acid** and related compounds.

Chemical Information

Property	Value	Reference
IUPAC Name	6-hydroxy-7-(4-hydroxyphenyl)-5-methoxy-2,2-dimethyl-10-(3-methylbut-2-enyl)pyrano[3,2-g]chromen-8-one	[1]
Molecular Formula	C ₂₆ H ₂₆ O ₆	[1]
Molecular Weight	434.5 g/mol	[1]
Monoisotopic Mass	434.17293854 Da	[1]

Experimental Protocols

Sample Preparation: Extraction of Lonchocarpic Acid from Plant Material

This protocol describes a general method for the extraction of **Lonchocarpic acid** from dried and powdered plant material (e.g., roots, bark).

Materials:

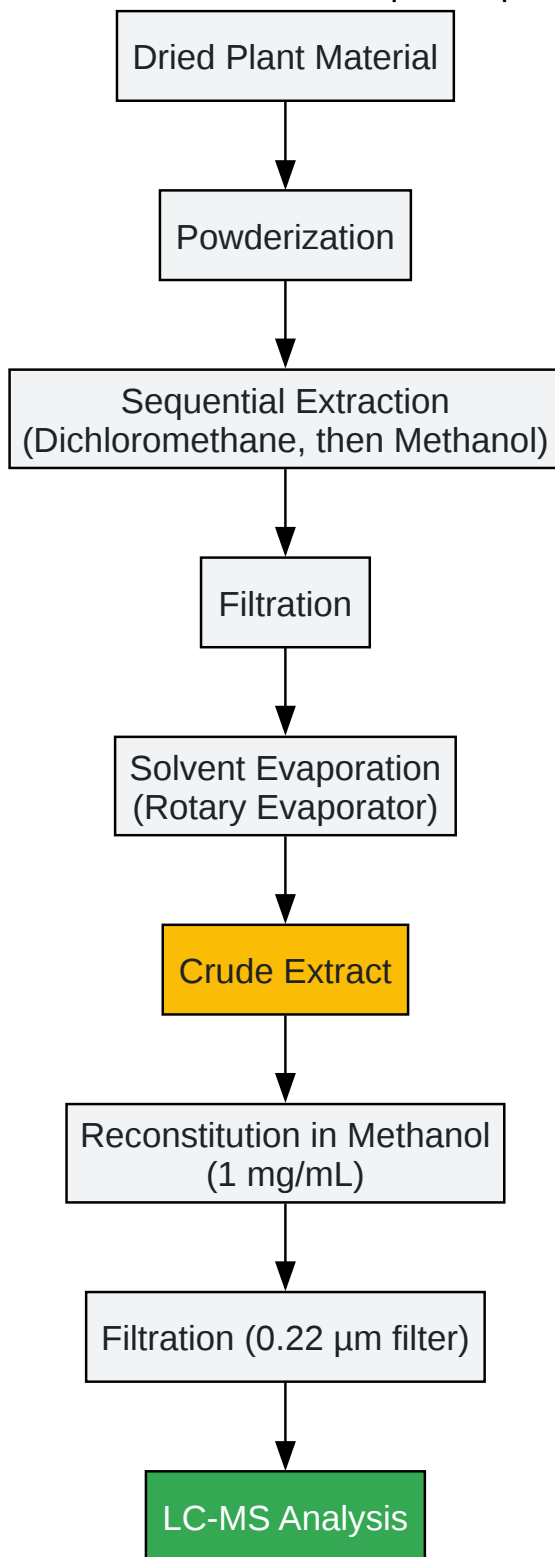
- Dried and powdered Lonchocarpus plant material
- Methanol (LC-MS grade)
- Dichloromethane (HPLC grade)
- Rotary evaporator
- Syringe filters (0.22 µm, PTFE)

Procedure:

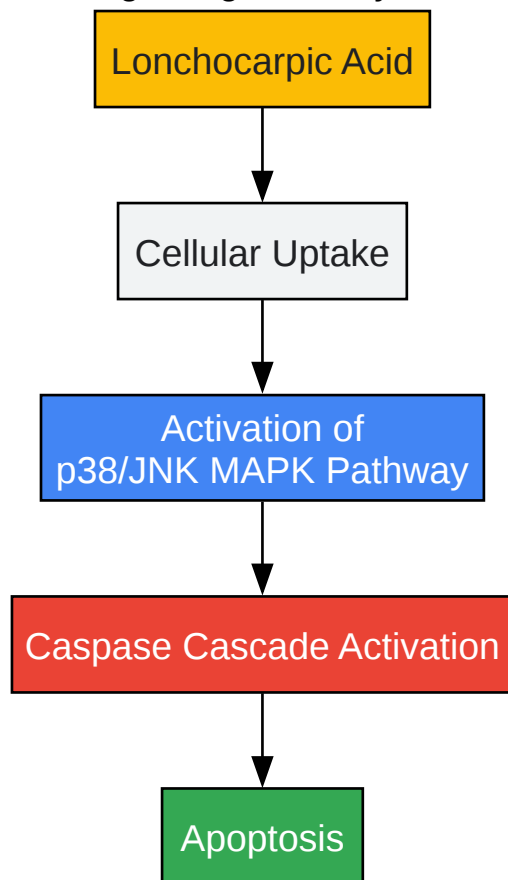
- Weigh 10 g of the dried, powdered plant material.

- Perform a sequential extraction, first with dichloromethane followed by methanol to extract a broad range of compounds.
- Macerate the plant material in 200 mL of dichloromethane for 24 hours at room temperature.
- Filter the extract and collect the filtrate.
- Repeat the maceration of the plant residue with 200 mL of methanol for 24 hours.
- Filter the methanolic extract and combine it with the dichloromethane filtrate.
- Evaporate the combined solvent under reduced pressure using a rotary evaporator at 40°C until a crude extract is obtained.
- Redissolve a known amount of the crude extract in methanol to a final concentration of 1 mg/mL.
- Filter the solution through a 0.22 μ m PTFE syringe filter into an LC-MS vial.

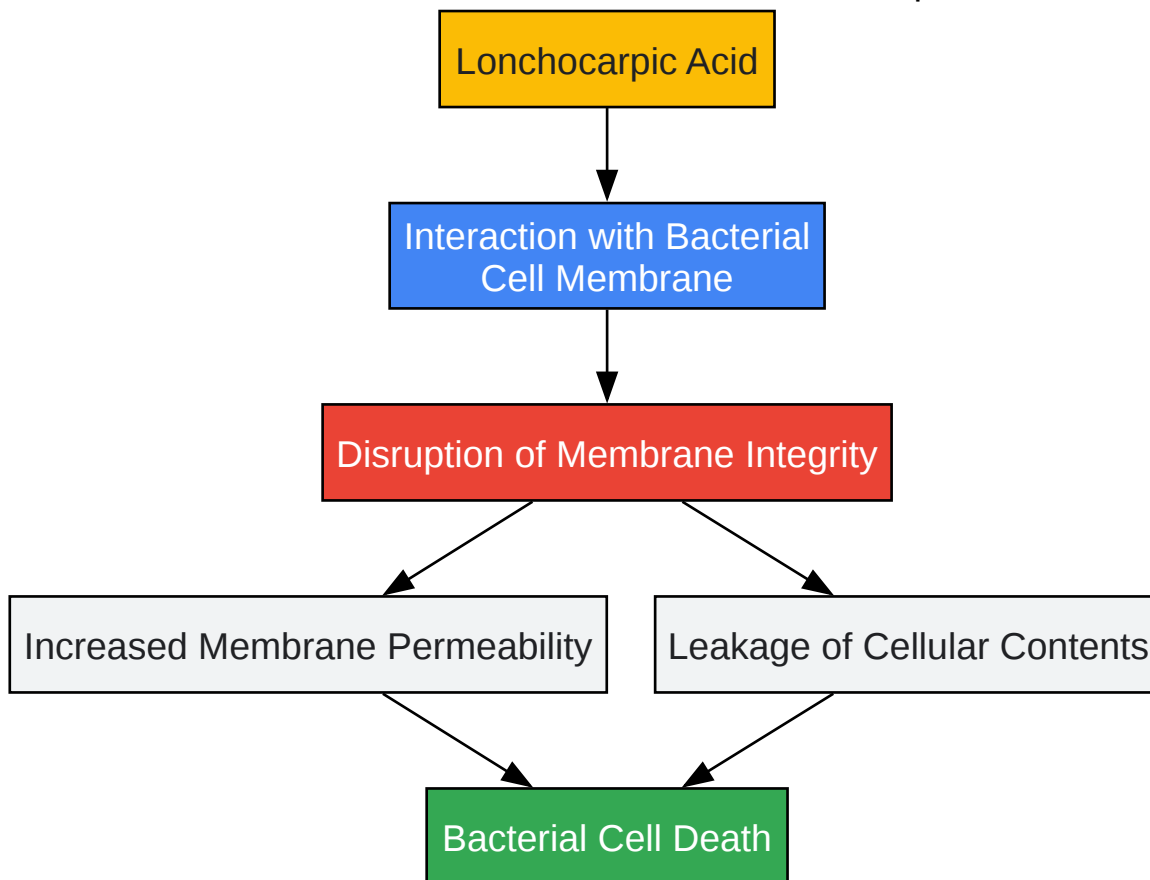
Experimental Workflow: Sample Preparation



Putative Cytotoxic Signaling Pathway of Lonchocarpic Acid



Putative Antimicrobial Mechanism of Lonchocarpic Acid



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References

- 1. Lonchocarpic acid | C₂₆H₂₆O₆ | CID 54683839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cytotoxic flavonoids from two Lonchocarpus species - PubMed [pubmed.ncbi.nlm.nih.gov]
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